

"Azepane-2,4-dione IUPAC name and synonyms"

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Compound of Interest

Compound Name: Azepane-2,4-dione

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An In-depth Technical Guide to Azepane-2,4-dione

This technical guide provides a comprehensive overview of **Azepane-2,4-dione**, a heterocyclic organic compound. It is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry. This document details the compound's nomenclature, physicochemical properties, experimental protocols for its synthesis, and a discussion of the biological significance of the broader azepane chemical class.

Nomenclature and Identifiers

The systematic naming and identification of a chemical compound are crucial for unambiguous scientific communication.

IUPAC Name: The standardized IUPAC name for this compound is **azepane-2,4-dione**^[1].

Synonyms and Other Identifiers: The compound is also known by several other names and registered under various chemical identifiers.

- 1H-Azepine-2,4(3H,5H)-dione, dihydro-[¹]
- 1H-Tetrahydro-azepine-2,4-dione^[2]
- CAS Number: 29520-88-5^[1]
- PubChem CID: 20204020^[1]
- EC Number: 983-162-3^[1]

- Nikkaji Number: J2.341.577A[1]

Physicochemical Properties

A summary of the key computed and experimental physicochemical properties of **Azepane-2,4-dione** is presented in the table below. These properties are essential for understanding the compound's behavior in various chemical and biological systems.

Property	Value	Source
Molecular Formula	C6H9NO2	PubChem[1]
Molecular Weight	127.14 g/mol	PubChem[1]
Monoisotopic Mass	127.063328530 Da	PubChem[1]
XLogP3	-0.5	PubChem[1]
InChI	InChI=1S/C6H9NO2/c8-5-2-1-3-7-6(9)4-5/h1-4H2,(H,7,9)	PubChem[1]
InChIKey	IRSLHFZTRANCOL-UHFFFAOYSA-N	PubChem[1]
SMILES	C1CC(=O)CC(=O)NC1	PubChem[1]

Experimental Protocols

This section details the experimental procedures for the synthesis and characterization of **Azepane-2,4-dione**.

Synthesis of Azepane-2,4-dione

A reported synthesis method for **Azepane-2,4-dione** involves the hydrolysis of an enol ether precursor[3].

Starting Material: 4-Ethoxy-6,7-dihydro-1H-azepin-2(5H)-one

Procedure:

- Dissolve 4-Ethoxy-6,7-dihydro-1H-azepin-2(5H)-one (2.5 g, 16 mmol) in acetone (70 mL).

- Add a 10% aqueous solution of hydrochloric acid (17 mL) to the reaction mixture.
- Stir the mixture at 25°C for 12 hours.
- Following the completion of the reaction, remove the acetone under vacuum.
- Extract the resulting aqueous mixture with dichloromethane (10 x 15 mL).
- Combine the organic phases and dry over anhydrous sodium sulfate.
- Filter the solution and concentrate it in a vacuum to obtain the crude product as a yellow solid.
- Purify the crude product using fast column chromatography on silica gel with a mobile phase of 10% methanol in ethyl acetate. This yields **Azepane-2,4-dione** (2.03 g, 100% yield) as a white solid[3].

Characterization Data

The following analytical data has been reported for the characterization of **Azepane-2,4-dione**[3]:

- ^1H NMR (400 MHz, CDCl_3): δ 7.55 (s, NH), 3.47 (s, 2H), 3.40 (m, 2H), 2.59 (t, J = 6.8 Hz, 2H), 1.96 (m, 2H).
- ^{13}C NMR (100 MHz, CDCl_3): δ 202.5, 169.5, 51.9, 43.2, 40.8, 27.6.
- IR (KBr) ν_{max} : 3213, 3105, 2942, 1702, 1671, 1482, 1412, 1348 cm^{-1} .
- HRMS (ESI) m/z: Calculated for $\text{C}_6\text{H}_9\text{NO}_2\text{Na}$: 150.0525; Found: 150.0507.

Experimental Workflow Visualization

The following diagram illustrates the key steps in the synthesis and purification of **Azepane-2,4-dione**.



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Caption: Synthesis and purification workflow for **Azepane-2,4-dione**.

Biological Activity and Potential Applications

While specific biological activity data for **Azepane-2,4-dione** is not extensively documented in the reviewed literature, the azepane scaffold is a significant structural motif in medicinal chemistry[4][5]. Derivatives of azepane have been investigated for a range of therapeutic applications.

The seven-membered azepane ring is present in several pharmaceutical drugs[6]. Research into functionalized azepane derivatives has revealed compounds with notable biological activities, including:

- **Antimicrobial and Antifungal Activity:** Certain azepine and azepane derivatives have demonstrated potent activity against various strains of bacteria and fungi[7][8]. Some synthesized compounds have shown efficacy against both Gram-positive and Gram-negative bacteria[9][10]. The continuous need for new antimicrobial agents to combat drug-resistant pathogens makes the azepane core a structure of interest for further development[11].
- **Antiviral Activity:** A-ring azepano-triterpenoids have been evaluated for their antiviral properties against DNA viruses such as HSV-1 and HCMV, with some derivatives showing high potency[7].

It is important to note that these activities are reported for various substituted azepane and azepine structures. The specific biological profile of the unsubstituted **Azepane-2,4-dione** would require dedicated screening and investigation. Its dione functionality offers potential sites for further chemical modification to explore its structure-activity relationships.

Conclusion

Azepane-2,4-dione is a well-characterized heterocyclic compound with established methods for its synthesis and purification. While direct biological data for this specific molecule is limited, the prevalence of the azepane core in bioactive molecules suggests that it could serve as a valuable building block in the design and synthesis of novel therapeutic agents. Further research is warranted to explore the biological activity of **Azepane-2,4-dione** and its derivatives.

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